

4-Bromo-2-chloro-6-methylpyridine molecular weight

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Compound of Interest

Compound Name: 4-Bromo-2-chloro-6-methylpyridine

Cat. No.: B578623

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An In-depth Technical Guide to the Molecular Weight of **4-Bromo-2-chloro-6-methylpyridine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed examination of the molecular weight of the chemical compound **4-Bromo-2-chloro-6-methylpyridine**. The determination of an accurate molecular weight is fundamental for a wide range of applications in research and development, including stoichiometric calculations in chemical synthesis, analytical method development, and the characterization of novel compounds in drug discovery. This document presents the molecular formula and the calculated molecular weight of **4-Bromo-2-chloro-6-methylpyridine**, supported by its elemental composition.

Chemical Identity and Formula

4-Bromo-2-chloro-6-methylpyridine is a substituted pyridine derivative. Its structure is characterized by a pyridine ring with a bromine atom at the 4-position, a chlorine atom at the 2-position, and a methyl group at the 6-position.

The molecular formula for this compound has been determined to be C₆H₅BrClN.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation is based on the molecular formula and the standard atomic weights of the elements.

Tabulated Molecular Weight Data

The following table summarizes the key quantitative data for **4-Bromo-2-chloro-6-methylpyridine**.

Parameter	Value	Reference
Molecular Formula	C ₆ H ₅ BrClN	[1] [2] [3] [4] [5]
Molecular Weight	206.47 g/mol	[2] [3] [5]
Monoisotopic Mass	204.92939 Da	[5]

Elemental Composition and Calculation

The molecular weight is calculated by summing the atomic weights of all atoms present in the molecular formula (C₆H₅BrClN).

The contribution of each element to the total molecular weight is detailed below:

Element	Number of Atoms	Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon (C)	6	12.011	72.066
Hydrogen (H)	5	1.008	5.040
Bromine (Br)	1	79.904	79.904
Chlorine (Cl)	1	35.453	35.453
Nitrogen (N)	1	14.007	14.007
Total Molecular Weight	206.470		

Experimental Determination of Molecular Weight

While the theoretical molecular weight is calculated from the molecular formula, its experimental verification is crucial. The primary technique for the precise determination of molecular weight is Mass Spectrometry.

Mass Spectrometry Protocol

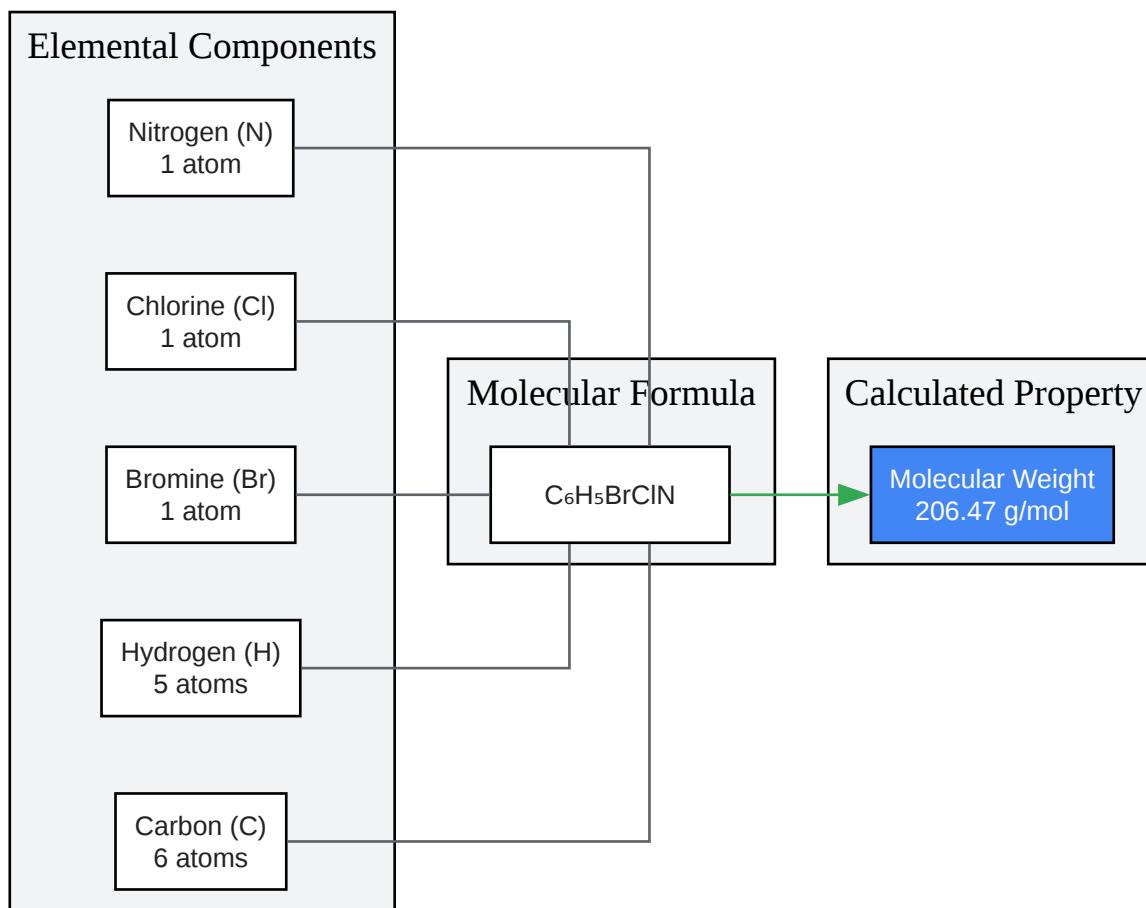
Objective: To experimentally confirm the molecular weight of **4-Bromo-2-chloro-6-methylpyridine**.

Methodology:

- Sample Preparation: A dilute solution of the compound is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
- Ionization: The sample is introduced into the mass spectrometer and ionized. Common ionization techniques for a molecule of this nature include Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI).
- Mass Analysis: The ionized molecules (and their fragments) are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., Quadrupole, Time-of-Flight).
- Detection: The detector records the abundance of ions at each m/z value, generating a mass spectrum.
- Data Interpretation: The molecular ion peak ($[M+H]^+$ or $[M]^+$) in the spectrum is identified to determine the experimental molecular weight. The isotopic pattern, particularly for bromine and chlorine, is analyzed to confirm the elemental composition.

Logical Relationship of Molecular Components

The following diagram illustrates the hierarchical contribution of each element to the final calculated molecular weight of **4-Bromo-2-chloro-6-methylpyridine**.



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Caption: Elemental composition leading to the molecular formula and calculated molecular weight.

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